

how to prevent copper interference in Ferene triazine method

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Compound of Interest

Compound Name: *Ferene triazine*

CAS No.: 90358-65-9

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Technical Support Center: Ferene Triazine Method

A Guide for Researchers, Scientists, and Drug Development Professionals on Preventing Copper Interference in Iron Determination

Understanding the Ferene Triazine Method and Copper Interference

The **Ferene triazine** method is a highly sensitive colorimetric assay for the quantification of iron. The principle of the assay involves the reduction of ferric iron (Fe^{3+}) to its ferrous form (Fe^{2+}) by a reducing agent, typically ascorbic acid. Ferrous iron then reacts with the **Ferene triazine** reagent to form a stable, intensely blue-colored complex, which can be quantified spectrophotometrically.

A significant challenge in this assay is the interference from copper ions (Cu^{2+}). Copper ions can also be reduced to cuprous ions (Cu^{+}), which then form a colored complex with Ferene,

leading to an overestimation of the iron concentration^[1]. This guide will walk you through the best practices to mitigate and eliminate this interference.

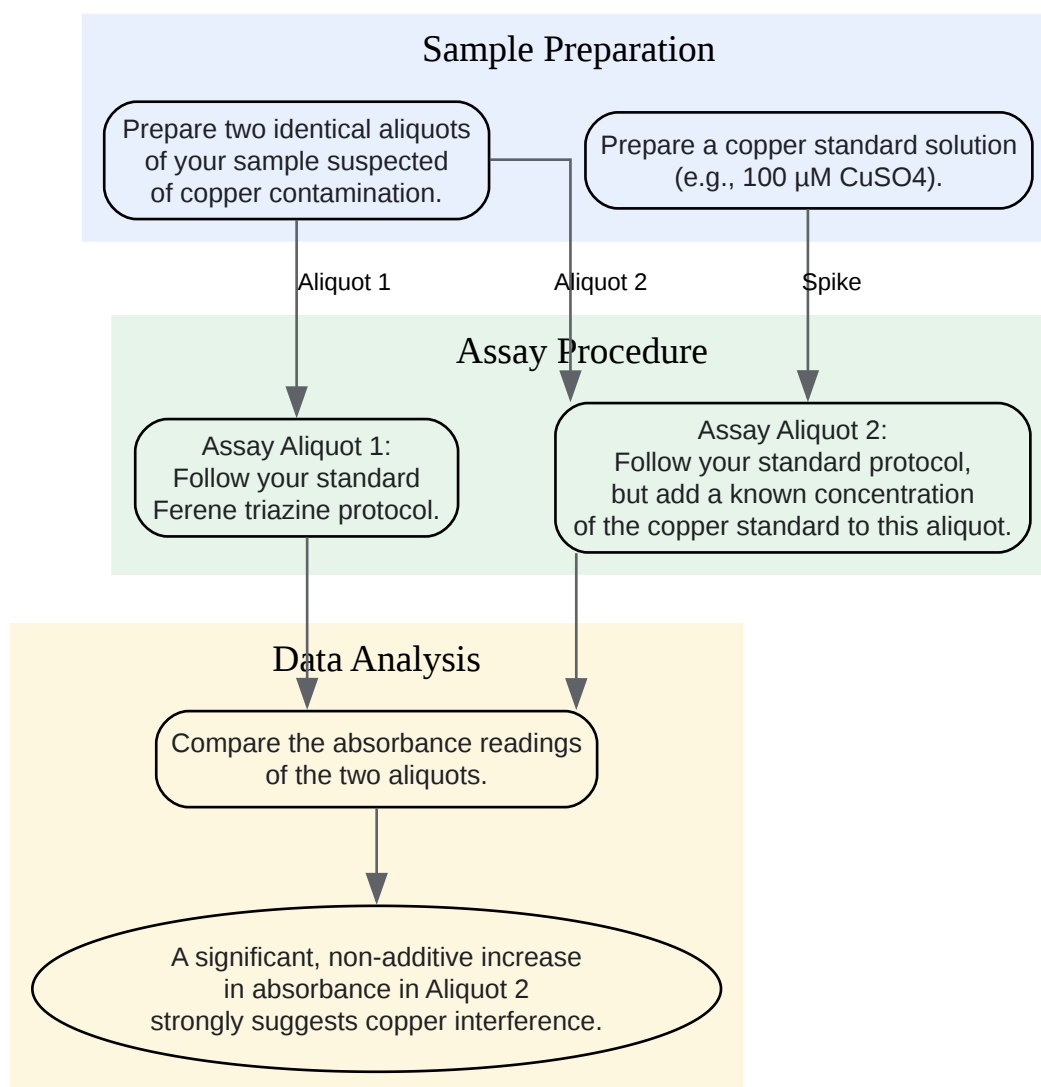
FAQs and Troubleshooting Guide

This section addresses common questions and issues encountered during the **Ferene triazine** assay, with a focus on copper interference.

Q1: My iron standards and samples have higher than expected absorbance readings. How do I know if copper is the culprit?

A1: Unusually high absorbance readings are a classic sign of interference. To confirm if copper is the cause, you can perform a simple diagnostic experiment:

Experimental Workflow to Confirm Copper Interference



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Caption: A workflow to diagnose copper interference.

If the absorbance of the copper-spiked sample is significantly and disproportionately higher than the unspiked sample, copper interference is highly likely.

Q2: How can I prevent copper from interfering with my Ferene triazine assay?

A2: The most effective and widely used method to prevent copper interference is the addition of a masking agent. A masking agent is a chemical that selectively binds to the interfering ion, in

this case, copper, preventing it from reacting with the Ferene reagent[1][2].

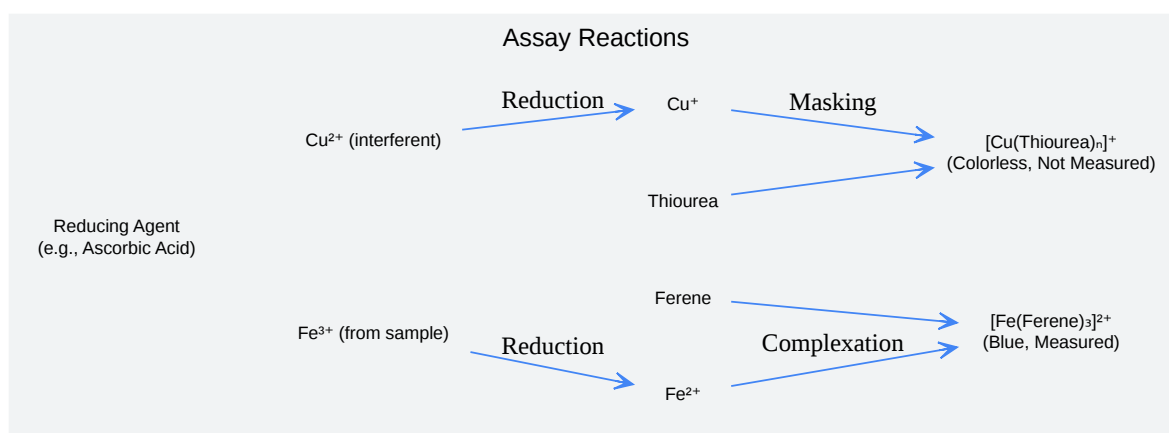
Q3: What is the recommended masking agent for copper in the Ferene assay, and how does it work?

A3: Thiourea is the most recommended and effective masking agent for suppressing copper interference in the **Ferene triazine** method[1].

Mechanism of Action:

- In the assay, the reducing agent (e.g., ascorbic acid) reduces both Fe^{3+} to Fe^{2+} and Cu^{2+} to Cu^{+} .
- Thiourea has a high affinity for Cu^{+} and preferentially forms a stable, colorless complex with it[3].
- By sequestering the Cu^{+} ions, thiourea prevents them from reacting with the Ferene reagent, thus eliminating the interference.

Chemical Reactions:



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Caption: Chemical reactions in the Ferene assay with copper masking.

Q4: What concentration of thiourea should I use?

A4: The optimal concentration of thiourea depends on the expected concentration of copper in your samples. A good starting point, based on commercially available kits, is a final concentration of approximately 27 mmol/L in the reducing reagent solution[4].

For customized assays, a general guideline is to use a significant molar excess of thiourea relative to the highest anticipated copper concentration. It is advisable to perform a titration experiment to determine the minimal concentration of thiourea required to completely mask the copper in your specific sample matrix without affecting the iron measurement.

Parameter	Recommended Starting Concentration
Thiourea	27 mmol/L in the reducing reagent

Q5: Are there any alternatives to thiourea for masking copper?

A5: Yes, thioglycolic acid is another effective agent that can be used. It has the dual function of acting as both a reducing agent and a masking agent for copper[5]. When using thioglycolic acid, it can replace ascorbic acid in the assay protocol. However, it's important to note that using thioglycolic acid may lead to only minimal positive interference from copper at physiological concentrations, whereas with ascorbic acid, the interference can be significant[5].

Masking Agent	Primary Function(s)
Thiourea	Masking Agent
Thioglycolic Acid	Reducing and Masking Agent

Q6: My blank readings are consistently high, even without any sample. What could be the cause?

A6: High blank readings can be due to several factors:

- **Contaminated Reagents:** The most likely culprit is iron contamination in your water, buffers, or other reagents. Always use high-purity, deionized water and analytical grade reagents.
- **Contaminated Glassware:** Ensure all glassware is scrupulously clean. It is best practice to acid-wash glassware (e.g., with 0.1 N HCl) and rinse thoroughly with deionized water^[4].
- **Reagent Instability:** If reagents are old or have been stored improperly, they may degrade and contribute to a high background. Prepare fresh reagents regularly.

Detailed Experimental Protocol: Ferene Triazine Assay with Copper Masking

This protocol is a general guideline. You may need to optimize it for your specific application.

Reagent Preparation:

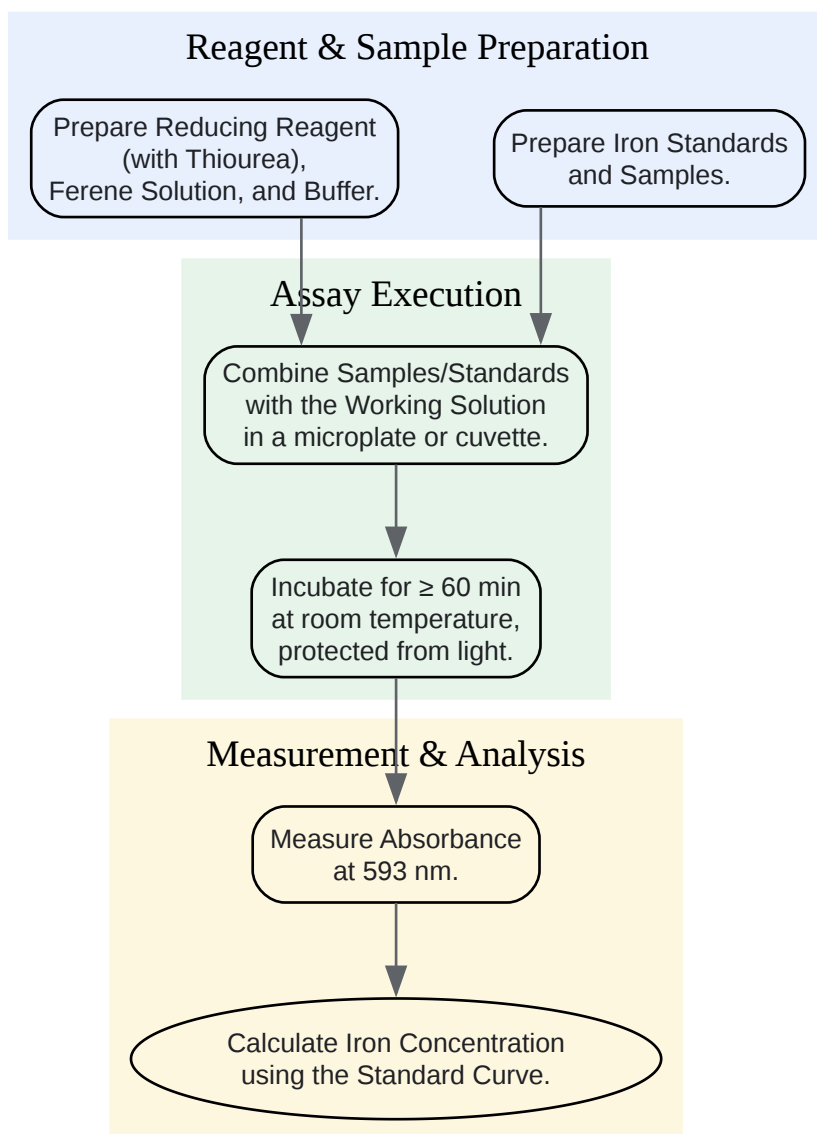
- **Reducing Reagent with Masking Agent:**
 - To prepare a 100 mL solution:
 - Dissolve 0.2 moles of L-ascorbic acid in approximately 80 mL of deionized water.
 - Add 27 mmoles of thiourea and dissolve completely.
 - Adjust the final volume to 100 mL with deionized water.
- **Ferene Solution:**
 - Prepare a 5 mM solution of **Ferene triazine** in deionized water.
- **Buffer Solution:**
 - Prepare a 0.4 M ammonium acetate buffer and adjust the pH to approximately 4.3.
- **Working Solution:**
 - Prepare a working solution by combining the reducing reagent, Ferene solution, and buffer. The final concentrations in the reaction should be optimized based on your

experimental needs. A common starting point is to mix them in a ratio that results in final concentrations similar to those mentioned in published protocols[6].

Assay Procedure:

- **Sample Preparation:** Prepare your samples as required for your experiment. This may involve dilution in an appropriate buffer.
- **Standard Curve:** Prepare a series of iron standards of known concentrations.
- **Assay:**
 - To each well of a microplate or a cuvette, add your sample or standard.
 - Add the working solution containing the Ferene, reducing agent, and thiourea.
 - Incubate at room temperature for at least 60 minutes, protected from light[6]. The color development is stable for an extended period.
- **Measurement:** Measure the absorbance at 593 nm using a spectrophotometer.
- **Calculation:** Determine the iron concentration in your samples by comparing their absorbance to the standard curve.

Experimental Workflow for Ferene Assay with Copper Masking



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Caption: A step-by-step workflow for the Ferene assay.

References

- Smith, F. E., Herbert, J., Gaudin, J., Hennessy, D. J., & Reid, G. R. (1984). Serum iron determination using **ferene triazine**. Clinical Biochemistry, 17(5), 306–310. [[Link](#)]
- Biolabo. (2023). IRON Direct Method (Ferene). [[Link](#)]

- Rahman, M. M., et al. (2021). Method validation on iron determination by spectrophotometric method in aqueous medium. *Journal of Scientific Research*, 13(2), 789-801. [[Link](#)]
- Derman, D. P., et al. (1989). A systematic evaluation of bathophenanthroline, ferrozine and ferene in an ICSH-based method for the measurement of serum iron. *Annals of Clinical Biochemistry*, 26(2), 144-147. [[Link](#)]
- Aabidin, H. Z. U., et al. (2023). Masking of iron and other interferences during the spectrophotometric analysis of aluminum from soil samples using Alizarin Red S. *Turkish Journal of Chemistry*, 47(3), 569-580. [[Link](#)]
- Abcam. (2018). Iron Assay Kit (Colorimetric) (ab83366). [[Link](#)]
- Hossain, M. A., et al. (2013). Determination of Trace Amount of Iron with as-Triazine Containing Feroin-Functional Group. *Journal of Analytical & Bioanalytical Techniques*, 4(5). [[Link](#)]
- Taher, S. R. (2016). Determination of micro copper in crude oil by thiourea masking -EDTA minus titration. *Journal of Petroleum Research and Studies*, (12), 80-92. [[Link](#)]
- Eskelinen, S., Haikonen, M., & Räisänen, S. (1983). Ferene-S as the chromogen for serum iron determinations. *Scandinavian journal of clinical and laboratory investigation*, 43(5), 453–455. [[Link](#)]
- Calla-Choque, D., et al. (2020). Thiourea determination for the precious metals leaching process by iodate titration. *Revista mexicana de ingeniería química*, 19(1), 275-284. [[Link](#)]
- Hennessy, D. J., et al. (1984). Ferene — a new spectrophotometric reagent for iron. *Canadian Journal of Chemistry*, 62(5), 721-724. [[Link](#)]
- Rawat, A., & Agarwal, N. (2022). Spectrophotometric Determination of Micro Amount of Copper (II) Using a New of (Azo) Derivative, Study of Thermodynamic Functions and Their Analytical Application. *Systematic Reviews in Pharmacy*, 13(1), 66-77. [[Link](#)]
- Zhang, Z., et al. (2022). Rapid Determination of Thiourea Concentration in Copper Electrolyte. *Molecules*, 27(21), 7205. [[Link](#)]

- Varghese, A. (2019). Can thioglycolic acid be used to etch copper? ResearchGate. [\[Link\]](#)
- Zhang, L., et al. (2022). Optimisation of Thiourea Concentration in a Decorative Copper Plating Acid Bath Based on Methanesulfonic Electrolyte. *Coatings*, 12(3), 379. [\[Link\]](#)
- Studylib. (n.d.). Iron Assay Kit Instructions: Colorimetric Measurement. [\[Link\]](#)
- Agilent. (2024). Quantitative Analysis of MEA-Triazine Hydrogen Sulfide Scavengers Through Innovative Transmission FTIR Spectroscopy. [\[Link\]](#)
- Jackson, K. W., & Kelada, N. P. (2002). Thiourea protects against copper-induced oxidative damage by formation of a redox-inactive thiourea-copper complex. *Free radical biology & medicine*, 32(12), 1333–1338. [\[Link\]](#)

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Sources

- 1. Serum iron determination using ferene triazine - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. rmiq.org [\[rmiq.org\]](https://rmiq.org)
- 3. Thiourea protects against copper-induced oxidative damage by formation of a redox-inactive thiourea-copper complex - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 4. biolabo.fr [\[biolabo.fr\]](https://biolabo.fr)
- 5. A systematic evaluation of bathophenanthroline, ferrozine and ferene in an ICSH-based method for the measurement of serum iron - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 6. content.protocols.io [\[content.protocols.io\]](https://content.protocols.io)
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